

Calcium Dodecanoate: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Calciumdodecanoate*

Cat. No.: *B13835039*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for calcium dodecanoate (also known as calcium laurate). The information is curated to meet the needs of researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental context, and clear visual representations of key biological and safety-related processes.

Section 1: Physicochemical and Toxicological Profile

Calcium dodecanoate is the calcium salt of dodecanoic acid (lauric acid), a saturated medium-chain fatty acid.[1] It is a white powder with limited solubility in water but is soluble in organic solvents.[2][3] While it is used in various industrial applications, including as a lubricant, emulsifier, and stabilizer, its biological and toxicological profiles are of primary interest in a research and development setting.[4][5]

Physicochemical Data

The following table summarizes the key physicochemical properties of calcium dodecanoate.

Property	Value	Source
Chemical Formula	C24H46CaO4	[2]
Molecular Weight	438.70 g/mol	[2]
CAS Number	4696-56-4	[2]
Appearance	White powder	[3]
Melting Point	182 °C	[2]
Water Solubility	2.6e-05 g/L (predicted)	[6]
logP	9.07 (predicted)	[6]

Toxicological Data

Comprehensive quantitative toxicological data for calcium dodecanoate is limited in publicly available literature and safety data sheets. Much of the available information notes that specific toxicity values have not been determined. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that calcium laurate is safe in cosmetics when formulated to be non-irritating and non-sensitizing.[7] For a more complete toxicological assessment, data for the parent compound, lauric acid, is often considered.

Parameter	Value	Species	Route	Source
Acute Oral Toxicity (LD50)	No data available	-	-	[6]
Acute Dermal Toxicity (LD50)	No data available	-	-	[6]
Acute Inhalation Toxicity (LC50)	No data available	-	-	[6]

Ecotoxicological Data

Similarly, specific ecotoxicity data for calcium dodecanoate is not readily available.[8] Environmental fate studies for related fatty acids suggest they are readily biodegradable.[9]

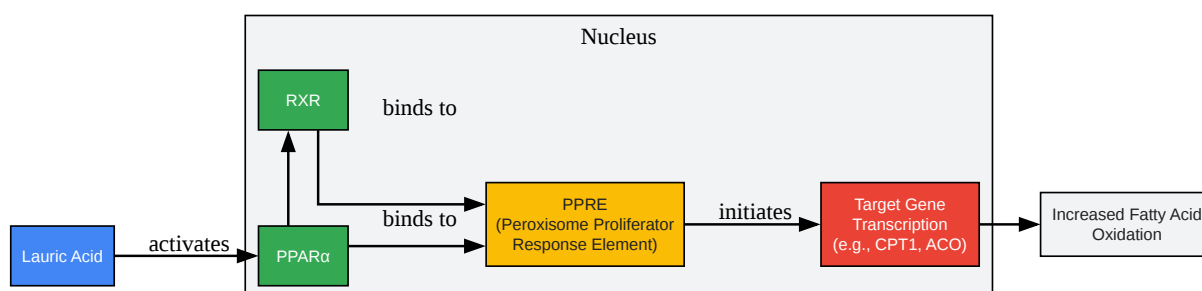
Parameter	Value	Species	Duration	Source
Toxicity to Fish (LC50)	No data available	-	-	[8]
Toxicity to Daphnia (EC50)	No data available	-	-	[8]
Toxicity to Algae (EC50)	No data available	-	-	[8]

Section 2: Biological Activity and Signaling Pathways

While calcium dodecanoate itself is primarily used as an excipient, its constituent fatty acid, lauric acid, is biologically active and has been shown to modulate several key signaling pathways. Understanding these pathways is crucial for researchers investigating the effects of formulations containing calcium dodecanoate.

PPAR α Signaling Pathway

Lauric acid acts as a natural ligand for Peroxisome Proliferator-Activated Receptor alpha (PPAR α), a nuclear receptor that plays a critical role in fatty acid oxidation.[10] Activation of PPAR α by lauric acid can lead to the upregulation of genes involved in lipid metabolism.[10]

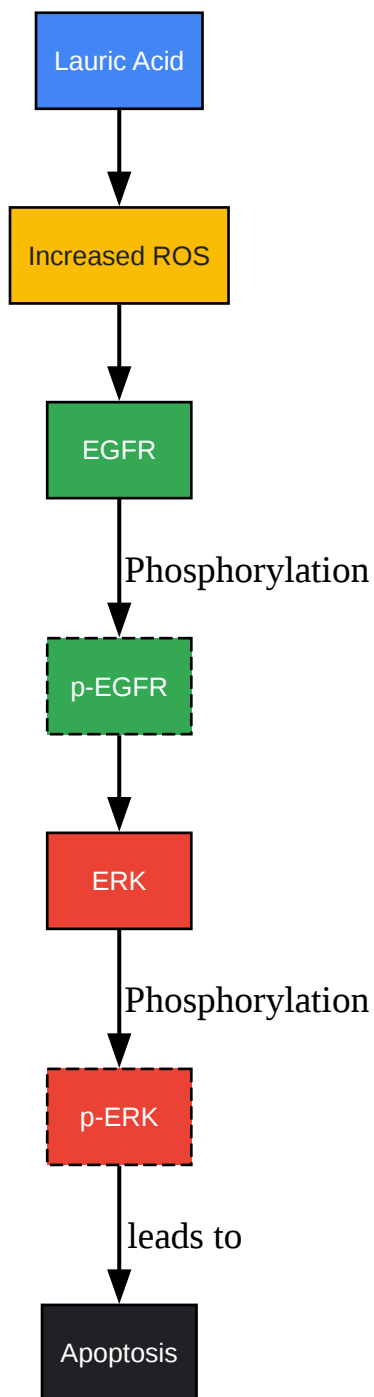


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Lauric Acid Activation of the PPAR α Signaling Pathway.

EGFR/ERK Signaling Pathway

Studies have shown that lauric acid can induce apoptosis in cancer cells by increasing reactive oxygen species (ROS) and stimulating the phosphorylation of the Epidermal Growth Factor Receptor (EGFR) and Extracellular signal-Regulated Kinase (ERK).[\[11\]](#)



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Lauric Acid-Induced Apoptosis via EGFR/ERK Signaling.

TLR4 Signaling Pathway

Lauric acid can also activate Toll-like Receptor 4 (TLR4), a key receptor in the innate immune system.^{[12][13]} This activation can influence cellular metabolism and inflammatory responses.^[12]



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Lauric Acid Activation of the TLR4 Signaling Pathway.

Section 3: Experimental Protocols

The following are generalized protocols for investigating the signaling pathways affected by lauric acid. Researchers should optimize these protocols for their specific experimental systems.

PPAR α Activation Assay (Luciferase Reporter Assay)

This protocol describes a method to determine if lauric acid activates PPAR α .

- Cell Culture and Transfection:
 - Culture a suitable cell line (e.g., HEK293T, HepG2) in appropriate media.
 - Co-transfect cells with a PPAR α expression vector, a Renilla luciferase control vector, and a luciferase reporter vector containing a PPRE.
- Treatment:
 - 24 hours post-transfection, treat cells with varying concentrations of lauric acid (solubilized in a suitable vehicle, e.g., DMSO) or a known PPAR α agonist (positive control).

- Include a vehicle-only control.
- Incubate for 18-24 hours.
- Luciferase Assay:
 - Lyse the cells and measure firefly and Renilla luciferase activities using a dual-luciferase reporter assay system.
 - Normalize firefly luciferase activity to Renilla luciferase activity to account for transfection efficiency.
- Data Analysis:
 - Calculate the fold change in luciferase activity relative to the vehicle control.

EGFR and ERK Phosphorylation Assay (Western Blot)

This protocol outlines the steps to measure the phosphorylation of EGFR and ERK in response to lauric acid treatment.

- Cell Culture and Treatment:
 - Culture a relevant cell line (e.g., A431, HeLa) to 70-80% confluency.
 - Serum-starve the cells for 12-24 hours.
 - Treat cells with lauric acid for various time points. Include a positive control (e.g., EGF) and an untreated control.
- Cell Lysis and Protein Quantification:
 - Wash cells with ice-cold PBS and lyse with RIPA buffer containing protease and phosphatase inhibitors.
 - Determine the protein concentration of the lysates using a BCA or Bradford assay.
- Western Blotting:

- Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
- Block the membrane with 5% BSA or non-fat milk in TBST.
- Incubate the membrane with primary antibodies against phospho-EGFR, total EGFR, phospho-ERK, and total ERK.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate.
- Data Analysis:
 - Quantify band intensities using densitometry software.
 - Normalize the phosphorylated protein levels to the total protein levels.

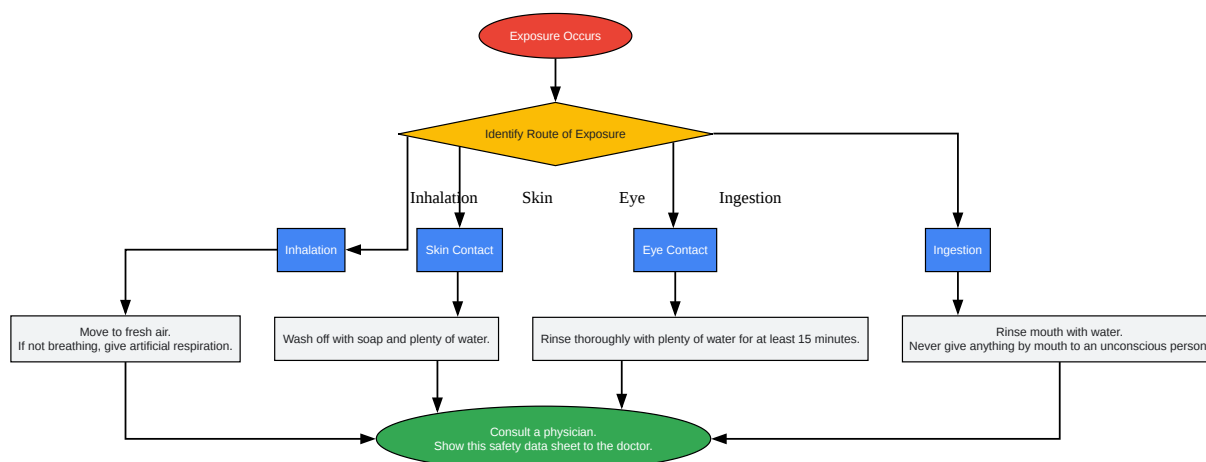
Section 4: Safety and Handling

Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), calcium dodecanoate is generally not classified as a hazardous substance.^[10] However, some suppliers may indicate it as an irritant, potentially causing skin and eye irritation.^[12] It may also be harmful if swallowed or inhaled.^[12]

First-Aid Measures

The following workflow outlines the general first-aid procedures for exposure to calcium dodecanoate. Always consult the specific Safety Data Sheet (SDS) for the material in use.



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General First-Aid Workflow for Calcium Dodecanoate Exposure.

Handling and Storage

- Handling: Avoid formation of dust and aerosols.[11] Provide appropriate exhaust ventilation at places where dust is formed.[11]
- Storage: Store in a cool, dry, and well-ventilated place.[11] Keep the container tightly closed. [11]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Use safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment.[11]

- Skin Protection: Wear impervious clothing and chemical-resistant gloves.[11]
- Respiratory Protection: For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level exposures, use a full-face particle respirator type P100 (US) or P3 (EU EN 143).[11]

Section 5: Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Use personal protective equipment.[10] Avoid dust formation.[10] Ensure adequate ventilation.[10]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[10] Do not let the product enter drains.[10]
- Methods for Cleaning Up: Sweep up and shovel.[14] Keep in suitable, closed containers for disposal.[14]

Section 6: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards: Not flammable or combustible.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [10]

This technical guide provides a summary of the available safety and biological data for calcium dodecanoate. It is intended to supplement, not replace, the official Safety Data Sheet provided by the manufacturer. Researchers should always consult the SDS before handling any chemical.

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References

- 1. Lauric Acid Accelerates Glycolytic Muscle Fiber Formation through TLR4 Signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A single amino acid change humanizes long-chain fatty acid binding and activation of mouse peroxisome proliferator-activated receptor α - PMC [pmc.ncbi.nlm.nih.gov]
- 3. msd.com [msd.com]
- 4. licorbio.com [licorbio.com]
- 5. Aquatic toxicity - The Joint Research Centre: EU Science Hub [joint-research-centre.ec.europa.eu]
- 6. echemi.com [echemi.com]
- 7. Activation of peroxisome proliferator-activated receptor-alpha stimulates both differentiation and fatty acid oxidation in adipocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Calcium laurate (4696-56-4) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 9. downloads.regulations.gov [downloads.regulations.gov]
- 10. Mechanisms for the activation of Toll-like receptor 2/4 by saturated fatty acids and inhibition by docosahexaenoic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Fatty Acids Modulate Toll-like Receptor 4 Activation through Regulation of Receptor Dimerization and Recruitment into Lipid Rafts in a Reactive Oxygen Species-dependent Manner - PMC [pmc.ncbi.nlm.nih.gov]
- 12. lowtoxinforum.com [lowtoxinforum.com]
- 13. researchgate.net [researchgate.net]
- 14. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
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